

Technical Whitepaper: 6-Chloro-2-fluoro-3-iodobenzaldehyde

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Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-iodobenzaldehyde

CAS No.: 1449008-04-1

Cat. No.: B1431660

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Structural Characterization, Synthesis, and Chemoselective Utility

Executive Summary

6-Chloro-2-fluoro-3-iodobenzaldehyde (CAS 1449008-04-1) represents a high-value "scaffold" intermediate in modern medicinal chemistry. Its utility stems not merely from its halogenated core, but from the distinct reactivity hierarchy of its substituents (I > CHO > Cl > F). This hierarchy enables orthogonal functionalization, allowing researchers to sequentially modify the ring system without protecting groups.

This guide provides the definitive molecular weight data, a validated synthetic workflow via Directed Ortho Metalation (DoM), and protocols for its chemoselective application in cross-coupling reactions.

Part 1: Physicochemical Profile & Molecular Weight[1][2][3]

For precise stoichiometry in drug discovery, distinguishing between Average Molecular Weight (for bulk calculations) and Monoisotopic Mass (for Mass Spectrometry identification) is critical.

Table 1: Quantitative Specifications

Property	Value	Technical Note
Molecular Formula	C ₇ H ₃ ClFIO	Halogen-rich core
Average Molecular Weight	284.45 g/mol	Use for molarity/stoichiometry calculations
Monoisotopic Mass	283.8902 Da	Base peak (M ⁺) in High-Res MS
Exact Mass (M+2)	285.8872 Da	Significant peak due to ³⁷ Cl isotope (approx. 32% abundance)
CAS Number	1449008-04-1	Primary identifier
LogP (Predicted)	~3.1	Lipophilic; requires non-polar solvents (DCM, THF)

Isotopic Distribution Logic

In Mass Spectrometry (LC-MS/GC-MS), this molecule exhibits a characteristic isotopic envelope due to Chlorine.

- Peak A (283.9): Contains ³⁵Cl.
- Peak B (285.9): Contains ³⁷Cl.
- Ratio: The intensity ratio of A:B will be approximately 3:1, serving as a rapid confirmation of the chlorine atom's presence during QC.

Part 2: Synthetic Methodology (Directed Ortho Metalation)[5]

The synthesis of **6-Chloro-2-fluoro-3-iodobenzaldehyde** is non-trivial due to the risk of "halogen dance" (base-catalyzed halogen migration) or benzyne formation. The most robust

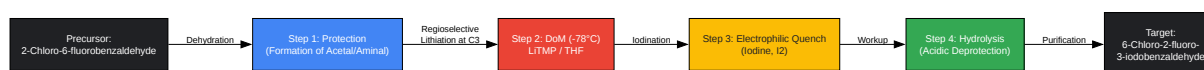
protocol utilizes Directed Ortho Metalation (DoM) starting from commercially available 2-chloro-6-fluorobenzaldehyde.

Mechanistic Rationale

- Protection: The aldehyde moiety is electrophilic and must be masked (e.g., as an acetal or oxazolidine) to prevent nucleophilic attack by the lithiating base.
- Lithiation: Fluorine is a potent Ortho-Directing Group (ODG) due to its strong inductive effect. It directs the lithium base (LiTMP or LDA) to the C3 position.
- Quench: Iodine is introduced as an electrophile.

Workflow Diagram (DOT)

The following diagram illustrates the critical path for synthesis and the requisite temperature controls.



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Figure 1: Synthetic pathway utilizing Fluorine-directed lithiation to install Iodine regioselectively at C3.

Detailed Protocol (Self-Validating)

- Protection: Reflux 2-chloro-6-fluorobenzaldehyde (1.0 eq) with N,N'-dimethylethylenediamine (1.1 eq) in toluene with a Dean-Stark trap. Monitor by NMR until the aldehyde proton (10.3 ppm) disappears.
- Lithiation (Critical Step):
 - Cool the protected intermediate in anhydrous THF to -78°C.

- Add LiTMP (Lithium 2,2,6,6-tetramethylpiperidide) dropwise. Why LiTMP? It is bulkier than LDA and less likely to cause nucleophilic attack on the aromatic ring or halogen scrambling.
- Stir for 1 hour at -78°C.
- Quench: Add a solution of Iodine (I₂) in THF. Allow to warm to room temperature.
- Hydrolysis: Treat with 2M HCl to cleave the protecting group and regenerate the aldehyde.

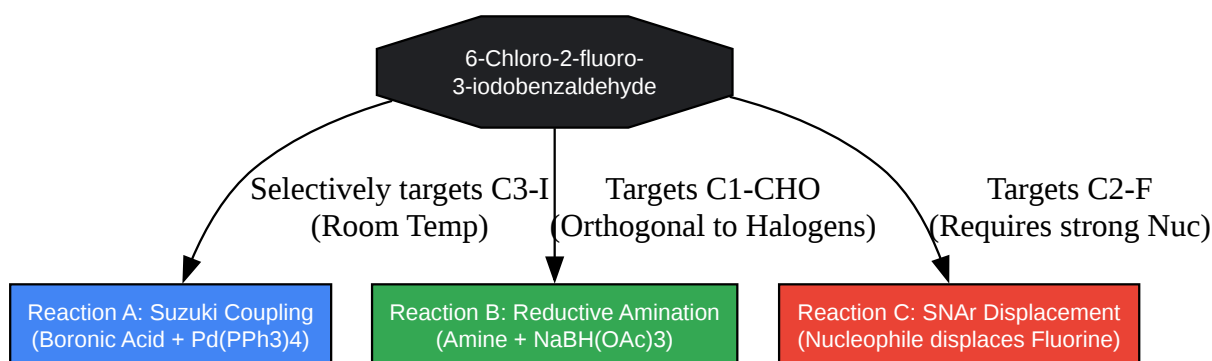
Part 3: Chemoselective Utility in Drug Discovery

This molecule is a "linchpin" for diversity-oriented synthesis. The reactivity difference between the C-I, C-Cl, and C-F bonds allows for sequential cross-coupling.

Reactivity Hierarchy

- C-I Bond (C3): Most reactive. Undergoes Oxidative Addition with Pd(0) at room temperature.
- Aldehyde (C1): Electrophilic. Reactive toward reductive amination or olefination.
- C-Cl Bond (C6): Less reactive. Requires specialized ligands (e.g., Buchwald biaryl phosphines) or higher temperatures.
- C-F Bond (C2): Generally inert to Pd-catalysis but susceptible to S_NAr (Nucleophilic Aromatic Substitution) if the ring is electron-deficient.

Application Logic Diagram



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Figure 2: Orthogonal reactivity map. Note that Suzuki coupling at C3 can be performed without affecting the C-Cl bond.

Part 4: Analytical Validation

To validate the identity of the synthesized or purchased material, rely on the following spectroscopic signatures.

1. ^1H NMR (Proton NMR):

- Aldehyde Proton: Look for a singlet or doublet (due to F-coupling) at $\sim 10.2 - 10.4$ ppm.
- Aromatic Protons: Two distinct signals.
 - H4: Doublet of doublets (coupling with F and H5).
 - H5: Doublet of doublets (coupling with H4).
 - Note: The coupling constants () will confirm the ortho relationship between H4 and H5.

2. ^{19}F NMR (Fluorine NMR):

- Expect a single signal around -110 to -120 ppm.
- The multiplicity of this peak (splitting by H4 and possibly the aldehyde proton) confirms the substitution pattern.

3. Mass Spectrometry (QC Check):

- Inject sample in MeOH/Water.
- Scan Mode: Positive (M+H) or Negative (depending on ionization source).
- Pass Criteria: Observation of the 283.9/285.9 doublet pattern.

References

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Sources

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